Application Notes and Protocols for Developing Nanoemulsions Using Propylene Glycol Dicaprylate/Dicaprate

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to developing stable and effective nanoemulsions using **propylene glycol dicaprylate**/dicaprate as the oil phase. This excipient, known for its excellent emollient properties and ability to solubilize a wide range of active pharmaceutical ingredients (APIs), is a valuable component in the formulation of advanced drug delivery systems.[1][2] The following sections detail the applications, experimental protocols, and key characterization techniques for nanoemulsions based on **propylene glycol dicaprylate**/dicaprate.

Applications of **Propylene Glycol Dicaprylate**/Dicaprate in Nanoemulsions

Propylene glycol dicaprylate/dicaprate is a versatile oil phase for nanoemulsion formulations with a broad range of applications in the pharmaceutical and cosmetic industries. Its primary functions include acting as a skin conditioning agent, a viscosity-increasing agent, and a surfactant.[1][2]

Key Application Areas:

- Topical and Transdermal Drug Delivery: Nanoemulsions formulated with **propylene glycol dicaprylate**/dicaprate can enhance the penetration of APIs through the skin.[3][4] This is

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beneficial for localized treatments and for systemic delivery of drugs that are poorly absorbed orally.

- Oral Drug Delivery: For poorly water-soluble drugs, nanoemulsions can significantly improve oral bioavailability by increasing the drug's solubility and dissolution rate in the gastrointestinal tract.[5] Self-nanoemulsifying drug delivery systems (SNEDDS) are a promising approach where the nanoemulsion forms in situ upon contact with gastrointestinal fluids.[5]

- Cosmetics and Skincare: Due to its emollient properties, **propylene glycol dicaprylate**/dicaprate is used in moisturizers, cleansers, and makeup products to provide a smooth, non-greasy feel and improve product spreadability.[1][2][6]

- Parenteral Drug Delivery: While less common, nanoemulsions can be formulated for intravenous administration to deliver drugs directly into the bloodstream, which is particularly useful for targeted therapies and for drugs with poor solubility.

Experimental Protocols

The following protocols provide a step-by-step guide for the formulation and characterization of nanoemulsions using **propylene glycol dicaprylate**/dicaprate.

Protocol 1: Formulation of a Nanoemulsion by Low-Energy Phase Inversion Composition Method

This method is suitable for producing oil-in-water (o/w) nanoemulsions with small droplet sizes and is performed at ambient temperature, thus avoiding the use of high energy and heat.[6][7]

Materials:

- Oil Phase: **Propylene Glycol Dicaprylate**/Dicaprate (e.g., Captex® 200P, Crodamol PC)

- Surfactant: Non-ionic surfactant with a high Hydrophile-Lipophile Balance (HLB) value (e.g., Polysorbate 80 (Tween 80), PEG-40 Castor Oil (Etocas 40), PEG-20 Glyceryl Laurate (Tagat L2)).[6]

- Aqueous Phase: Distilled or deionized water

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- Mechanical stirrer

- Glass beakers and burette

Methodology:

- Preparation of the Oil/Surfactant Mixture:

  - Accurately weigh the **propylene glycol dicaprylate**/dicaprate and the selected surfactant into a glass beaker.

  - The ratio of oil to surfactant can be varied to optimize the formulation. Typical starting ratios to investigate are 0.4:0.6, 0.375:0.625, and 0.28:0.72 (w/w).[6]

  - Mix the components thoroughly using a mechanical stirrer at a moderate speed until a homogenous, transparent mixture is obtained.

- Formation of the Nanoemulsion:

  - Slowly add the aqueous phase (distilled water) dropwise to the oil/surfactant mixture using a burette while continuously stirring at a constant, moderate speed (e.g., 200 rpm).[6]

  - Continue the addition of water until the desired water content is reached. The formation of a transparent or translucent nanoemulsion indicates successful emulsification.

  - The amount of water added can range from 5% to 30% (w/w) or higher, depending on the desired final concentration.[6]

- Equilibration and Storage:

  - Allow the resulting nanoemulsion to equilibrate for a period of time (e.g., 24 hours) at ambient temperature.

  - Visually inspect the formulation for any signs of instability, such as phase separation, creaming, or cracking.

  - Store the stable nanoemulsion in a sealed container for further characterization.

Protocol 2: Construction of a Pseudoternary Phase Diagram

A pseudoternary phase diagram is essential for identifying the nanoemulsion region for a specific system of oil, surfactant, and co-surfactant, allowing for the optimization of the formulation.[8][9]

Materials:

- Oil Phase: **Propylene Glycol Dicaprylate**/Dicaprate

- Surfactant: e.g., Cremophor EL, TPGS, Tween 80[10]

- Co-surfactant: e.g., Propylene Glycol[9]

- Aqueous Phase: Distilled or deionized water

- Magnetic stirrer and stir bars

- Glass vials or test tubes

Methodology:

- Preparation of Surfactant/Co-surfactant (Smix) Ratios:

  - Prepare different weight ratios of the surfactant and co-surfactant (Smix), for example, 1:1, 2:1, and 3:1.[9]

- Titration with the Oil Phase:

  - For each Smix ratio, prepare a series of mixtures with the oil phase (**propylene glycol dicaprylate**/dicaprate) in varying weight ratios, for example, from 9:1 to 1:9 (Smix:Oil).[10]

- Aqueous Phase Titration:

  - Each of the Smix/Oil mixtures is then titrated dropwise with the aqueous phase (water) under gentle magnetic stirring.

- After each addition of water, the mixture is visually observed for its appearance. The transition from a clear, single-phase system to a turbid or milky emulsion is noted.

- The points at which the mixture becomes turbid are recorded as the boundary of the nanoemulsion region.

- Plotting the Phase Diagram:

  - The compositions (in weight percent) of the oil, Smix, and water at the phase inversion points are plotted on a triangular coordinate system (ternary phase diagram).

  - The area within the plotted boundaries represents the nanoemulsion region, where stable, single-phase formulations can be formed.

Protocol 3: Characterization of the Nanoemulsion

Once the nanoemulsion is formulated, it is crucial to characterize its physicochemical properties to ensure its quality, stability, and performance.

Key Characterization Techniques:

- Droplet Size and Polydispersity Index (PDI) Analysis:

  - Method: Dynamic Light Scattering (DLS) using a particle size analyzer (e.g., Malvern Zetasizer).[11][12]

  - Procedure: Dilute the nanoemulsion sample with distilled water to an appropriate concentration to avoid multiple scattering effects. Place the diluted sample in a cuvette and measure the particle size and PDI at a fixed temperature (e.g., 25°C).

  - Interpretation: A smaller droplet size (typically < 200 nm for nanoemulsions) and a low PDI value (< 0.3) indicate a narrow and uniform size distribution, which is desirable for stability and performance.[13]

- Zeta Potential Measurement:

  - Method: Laser Doppler Velocimetry using a particle size analyzer.

- Procedure: The diluted nanoemulsion sample is placed in a specific electrode-containing cuvette, and the electrophoretic mobility of the droplets is measured.

- Interpretation: The zeta potential provides an indication of the surface charge of the droplets and the stability of the nanoemulsion. A high absolute zeta potential value (e.g., > ±30 mV) suggests good stability due to electrostatic repulsion between droplets.[13]

- Viscosity Measurement:

  - Method: Rotational viscometer (e.g., Brookfield viscometer).[13]

  - Procedure: Measure the viscosity of the undiluted nanoemulsion at a controlled temperature (e.g., 25°C) and at different shear rates to determine its rheological behavior.

  - Interpretation: The viscosity of the nanoemulsion can influence its physical stability, spreadability (for topical applications), and in vivo performance.

- Morphological Analysis:

  - Method: Transmission Electron Microscopy (TEM).[13]

  - Procedure: A drop of the diluted nanoemulsion is placed on a carbon-coated copper grid, negatively stained (e.g., with phosphotungstic acid), and allowed to air dry before being observed under the TEM.

  - Interpretation: TEM provides direct visualization of the droplet shape (typically spherical) and size distribution.

- Stability Studies:

  - Thermodynamic Stability: Subject the nanoemulsion to centrifugation and freeze-thaw cycles to assess its physical stability under stress conditions.[11]

  - Long-Term Stability: Store the nanoemulsion at different temperatures (e.g., 4°C, 25°C, 40°C) for an extended period (e.g., several months) and periodically monitor its droplet size, PDI, and visual appearance for any signs of instability.[8]

Quantitative Data Summary

The following tables summarize quantitative data from various studies on nanoemulsions formulated with **propylene glycol dicaprylate**/dicaprate, providing a reference for formulation development.

Table 1: Droplet Size of Self-Emulsifying Microemulsions with **Propylene Glycol Dicaprylate**/Dicaprate and Various Surfactants.[10]

Lipid/Surfactant Ratio (w/w)	Surfactant	Droplet Size (nm)	Classification
9:1	TPGS	>180	Emulsion
8:2	TPGS	>180	Emulsion
7:3	TPGS	>180	Emulsion
6:4	TPGS	>180	Emulsion
5:5	TPGS	>180	Emulsion
4:6	TPGS	<20	Microemulsion
3:7	TPGS	<20	Microemulsion
2:8	TPGS	<20	Microemulsion
1:9	TPGS	<20	Microemulsion
9:1	Tween 80	>180	Emulsion
8:2	Tween 80	>180	Emulsion
7:3	Tween 80	>180	Emulsion
6:4	Tween 80	>180	Emulsion
5:5	Tween 80	>180	Emulsion
4:6	Tween 80	<20	Microemulsion
3:7	Tween 80	<20	Microemulsion
2:8	Tween 80	<20	Microemulsion
1:9	Tween 80	<20	Microemulsion
9:1	Cremophor EL	>180	Emulsion
8:2	Cremophor EL	>180	Emulsion
7:3	Cremophor EL	>180	Emulsion
6:4	Cremophor EL	>180	Emulsion
5:5	Cremophor EL	>180	Emulsion

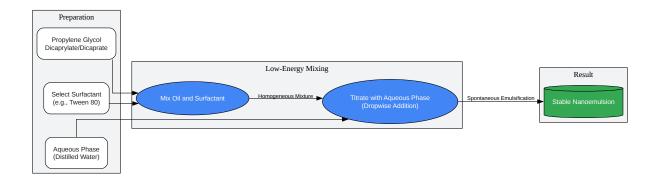| 4:6 | Cremophor EL | <20 | Microemulsion |
3:7	Cremophor EL	<20	Microemulsion
2:8	Cremophor EL	<20	Microemulsion
1:9	Cremophor EL	<20	Microemulsion

Table 2: Effect of Propylene Glycol Concentration on Nanoemulsion Properties.[14]

Propylene Glycol Conc. (wt.%)	Mean Particle Diameter (nm)	Polydispersity Index (PDI)
0	23.5	0.495
10	262.96	0.4489
20	307.44	0.4489
30	292.65	0.5041
40	Not specified	0.5625
50	342.2	0.5041

Visualizations

The following diagrams illustrate key experimental workflows for developing nanoemulsions.

Preparation
- Propylene Glycol Dicaprylate/Dicaprate
- Select Surfactant (e.g., Tween 80)
- Aqueous Phase (Distilled Water)

Low-Energy Mixing
- Mix Oil and Surfactant — Homogeneous Mixture → Titrate with Aqueous Phase (Dropwise Addition) — Spontaneous Emulsification →
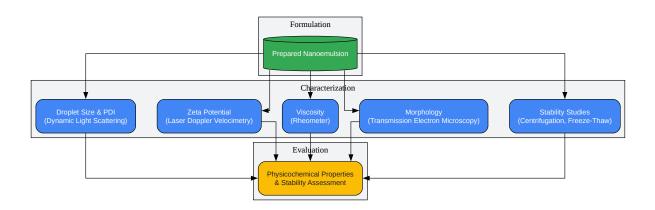
Result
- Stable Nanoemulsion

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Caption: Workflow for Nanoemulsion Formulation.

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Caption: Workflow for Nanoemulsion Characterization.

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- To cite this document: BenchChem. [Application Notes and Protocols for Developing Nanoemulsions Using Propylene Glycol Dicaprylate/Dicaprate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152784#developing-nanoemulsions-using-propylene-glycol-dicaprylate-dicaprate]

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